

Application Notes and Protocols for Tyrphostin AG1112

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Compound of Interest

Compound Name: Tyrphostin AG1112

Cat. No.: B611523

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the storage, stability, and use of **Tyrphostin AG1112**, a potent inhibitor of Casein Kinase II (CK II) and Bcr-Abl tyrosine kinase.

Storage and Stability

Proper storage and handling of **Tyrphostin AG1112** are critical for maintaining its activity and ensuring experimental reproducibility.

Data Presentation: Storage and Stability of **Tyrphostin AG1112**

Form	Storage Temperature	Stability	Notes
Powder	-20°C	Up to 24 months ^[1]	Store in a tightly sealed vial.
Stock Solution (in DMSO)	-20°C	Up to 1 month ^[1]	Aliquot to avoid multiple freeze-thaw cycles.
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot to avoid multiple freeze-thaw cycles.

Handling Recommendations:

- Before use, allow the product to equilibrate to room temperature for at least one hour.^[1]
- Prepare and use solutions on the same day whenever possible.^[1]
- For stock solutions, use freshly opened, anhydrous DMSO to ensure maximum solubility.

Mechanism of Action

Tyrphostin AG1112 is a potent, ATP-competitive inhibitor of protein tyrosine kinases. It exhibits significant inhibitory activity against the constitutively active Bcr-Abl tyrosine kinase, the hallmark of Chronic Myelogenous Leukemia (CML), and is also a potent inhibitor of Casein Kinase II (CK II).

Inhibition of Bcr-Abl Kinase:

In CML cells, the Bcr-Abl fusion protein is constitutively active, leading to the uncontrolled proliferation of hematopoietic cells and inhibition of apoptosis. **Tyrphostin AG1112** inhibits the autophosphorylation of p210bcr-abl and the phosphorylation of its downstream substrates, such as Crkl. This inhibition blocks the aberrant signaling cascade, leading to the induction of differentiation and apoptosis in Bcr-Abl positive cells, such as the K562 cell line.^[2]

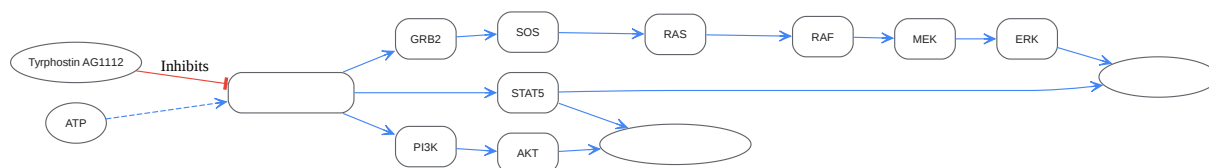
Inhibition of Casein Kinase II (CK II):

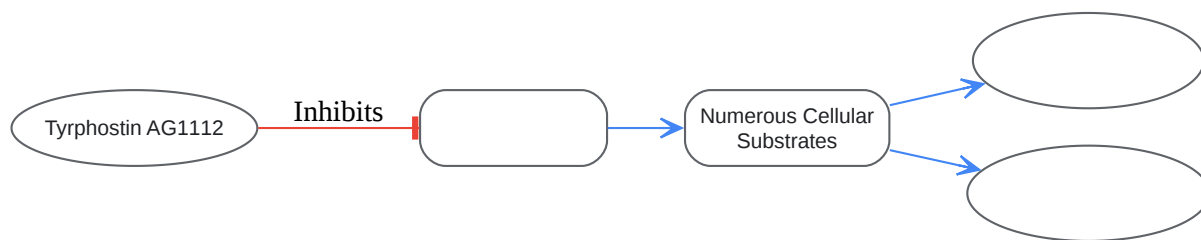
CK II is a serine/threonine kinase that is often overexpressed in cancer cells and is involved in cell growth, proliferation, and suppression of apoptosis. **Tyrphostin AG1112**'s inhibition of CK II contributes to its anti-cancer effects.

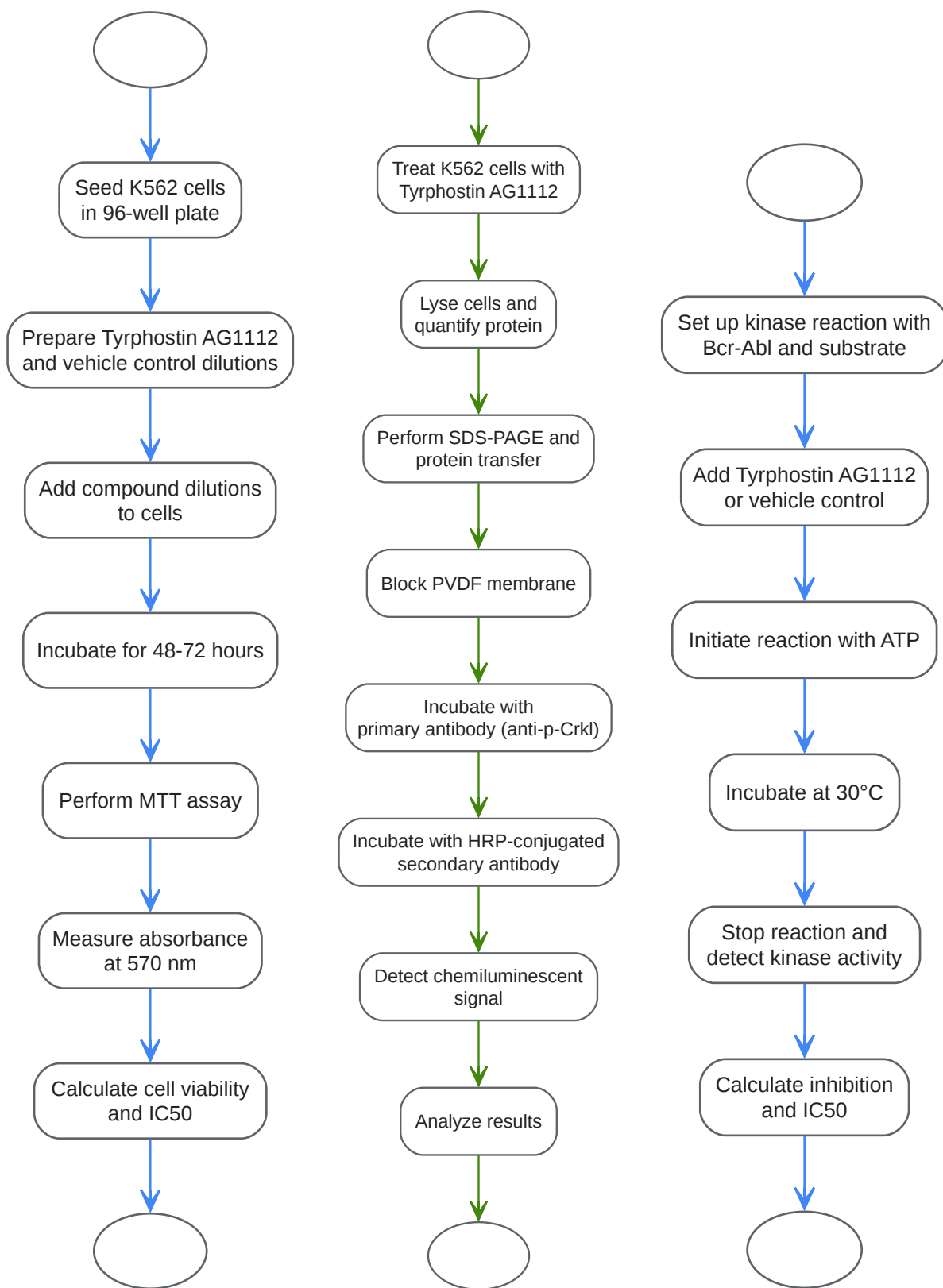
Inhibitory Activity:

Target	IC50	Cell Line
p210bcr-abl	2 μ M	p210bcr-abl expressing cells
EGFR	15 μ M	EGFR expressing cells
PDGFR	20 μ M	PDGFR expressing cells

Signaling Pathway Diagrams:

[Click to download full resolution via product page](#)**Bcr-Abl Signaling Pathway Inhibition by Tyrphostin AG1112.**





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References

- 1. researchgate.net [researchgate.net]
- 2. aacrjournals.org [aacrjournals.org]
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